

# Application Notes: Diphyl® Thermal Fluids for Laboratory Fume Hood Systems

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## Compound of Interest

Compound Name: *Diphyl*

Cat. No.: *B1211912*

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## Introduction

**Diphyl®** is a family of synthetic organic heat transfer fluids known for their exceptional thermal stability and performance over a wide range of temperatures.[1] Comprising different formulations, such as eutectic mixtures of diphenyl oxide and biphenyl or isomeric ditolyl ethers, these fluids are ideal for applications requiring precise and uniform temperature control.[2][3] Their use in laboratory fume hoods is particularly advantageous for high-temperature chemical syntheses, distillations, and reactor heating, where safety and operational reliability are paramount. These notes provide detailed information on the properties, applications, and safe handling protocols for **Diphyl** fluids in a research and development environment.

## Key Advantages in a Laboratory Setting:

- **High Thermal Stability:** **Diphyl** fluids can operate at temperatures up to 400°C, offering consistent performance over thousands of hours with minimal degradation.[1][2] This stability is significantly higher than that of mineral oil-based fluids.[3]
- **Precise Temperature Control:** The defined boiling points of **Diphyl** mixtures allow for highly accurate temperature management, which is crucial for sensitive processes like polymerization.[2]
- **Wide Operating Range:** Different **Diphyl** formulations cover a broad spectrum of temperatures, from as low as -45°C to 400°C, making them suitable for both heating and cooling applications.[3][4]

- Safety: Many **Diphyl** variants have high autoignition temperatures, and their characteristic odor can help in the early detection of leaks.[3][5] Furthermore, unlike water, their volume decreases upon solidification, preventing potential damage to pipes and equipment.[2]
- Low Viscosity: Several **Diphyl** products maintain low viscosity even at cold temperatures, ensuring good pumpability and efficient heat transfer during startup in colder environments. [3][5]

#### Primary **Diphyl**® Formulations

The **Diphyl**® family includes several products tailored for specific operational needs:

- **Diphyl**®: A eutectic mixture of diphenyl oxide and biphenyl, it is a classic choice for high-temperature applications and can be used in both liquid and vapor phases.[4][6]
- **Diphyl**® DT: A mixture of isomeric ditolyl ethers, this fluid is a cost-effective option for medium-temperature ranges and is noted for its low pour point and low viscosity.[3][5]
- **Diphyl**® THT: Composed of partially hydrogenated terphenyls, it has extremely high thermal stability and is designed for use in pressureless liquid-phase systems.[4][7]
- **Diphyl**® KT: A benzyl toluene-based fluid suitable for combined heating and cooling processes over a very wide temperature range.[3]

## Data Presentation: Physical and Thermal Properties

The quantitative properties of common **Diphyl**® formulations are summarized below for easy comparison.

Table 1: General Properties of **Diphyl**® (Diphenyl Oxide/Biphenyl Eutectic)

Property	Value
Appearance	Clear, slightly yellowish liquid[2]
Composition	Eutectic mixture of diphenyl oxide and biphenyl[2]
Operating Range	+13°C to +400°C[4][8]
Solidification Point	12°C[2]
Boiling Temperature	257°C[8]
Flash Point	approx. 115°C[8]
Ignition Temperature	approx. 615°C[8]
Mean Specific Heat (20°C)	approx. 1.55 kJ/kg·K[8]

| Thermal Conductivity (20°C) | approx. 0.138 W/m·K[8] |

Table 2: General Properties of **Diphyl® DT** (Ditolyl Ethers)

Property	Value
Appearance	Clear, pale yellow liquid[5]
Composition	Mixture of isomeric ditolyl ethers[5]
Operating Range	-30°C to +330°C[3][5]
Pour Point	-54°C[5]
Boiling Range	284°C to 294°C[5]
Flash Point	135°C[5]
Autoignition Temperature	545°C[5]
Density (20°C)	1035 kg/m <sup>3</sup> [5]
Kinematic Viscosity (20°C)	6.3 mm <sup>2</sup> /s[5]
Thermal Conductivity (20°C)	0.134 W/m·K[5]

| Mean Specific Heat (20°C) | 1.58 kJ/kg·K[5] |

Table 3: General Properties of **Diphyl**® THT (Partially Hydrogenated Terphenyls)

Property	Value
Appearance	Clear, colorless to pale yellow liquid[7]
Composition	Partially hydrogenated terphenyls[7]
Operating Range	0°C to +345°C[7]
Maximum Film Temperature	370°C[7]

| Key Feature | High thermal stability for pressureless systems[4][7] |

## Experimental Protocols

### Protocol 1: General Safety and Handling in a Fume Hood

This protocol outlines the essential steps for safely handling **Diphyl**® fluids within a laboratory fume hood. All operations involving heated **Diphyl**® or open containers must be performed inside a certified chemical fume hood.[9][10]

#### 1. Pre-Experiment Preparation:

- Risk Assessment: Review the Safety Data Sheet (SDS) for the specific **Diphyl**® product.[11] Identify all potential hazards and necessary precautions.
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile or chloroprene), safety goggles, a face shield, and a flame-resistant lab coat.[12][13]
- Fume Hood Verification: Confirm the fume hood is operational and the annual certification is current. Check the airflow monitor to ensure it is functioning correctly.[14] Keep the sash at the lowest possible height, no greater than the marked maximum operating position (typically 18 inches).[14]
- Work Area Setup: Ensure the work area inside the hood is clean and uncluttered.[9] Place absorbent, plastic-backed "bench paper" on the work surface to contain minor drips.[15] Keep only the necessary equipment and chemicals for the immediate procedure inside the hood.[16]

## 2. Fluid Handling and Operation:

- Fluid Transfer: Carefully pour or pump **Diphyl®** fluid into the heating bath or reactor system. Avoid splashing. Use a funnel for transfers into vessels with narrow openings.
- System Sealing: Ensure all connections in the thermal fluid system are secure to prevent leaks. For operations above the fluid's flash point, consider using an inert gas (e.g., nitrogen) blanket.[\[17\]](#)
- Heating: Begin heating the system gradually. Continuously monitor the temperature and pressure of the system.
- Unattended Operations: Avoid leaving experiments unattended.[\[9\]](#) If an overnight operation is necessary, ensure proper safety measures and supervision plans are in place.

## 3. Post-Experiment Procedure:

- Cool Down: Allow the system to cool down to a safe temperature before opening or disassembling.
- Decontamination: Clean any contaminated surfaces and equipment.[\[15\]](#)
- Storage: Store **Diphyl®** in its original, tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials.[\[12\]](#)

## Protocol 2: Spill and Waste Disposal

Proper management of spills and waste is critical for maintaining a safe laboratory environment.

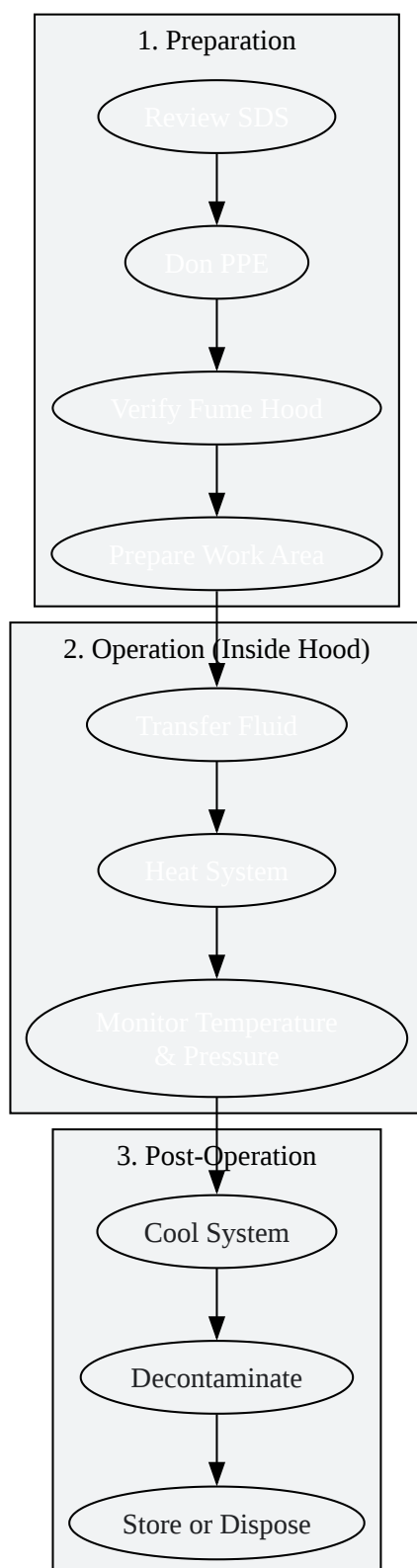
### 1. Spill Response (Inside Fume Hood):

- Alert Personnel: Notify others in the lab of the spill.
- Containment: For minor spills, use a chemical spill kit with an appropriate absorbent material (e.g., sand or oil absorbent) to contain the liquid.[\[18\]](#)
- Cleanup: Pick up the absorbed material using non-sparking tools and place it in a designated, labeled hazardous waste container.[\[12\]](#)
- Decontamination: Clean the spill area with soap and water.[\[12\]](#)
- Major Spills: For large spills, evacuate the area and follow your institution's emergency response procedures.

### 2. Waste Disposal:

- **Waste Collection:** Collect all used or contaminated **Diphyl®** fluid and spill cleanup materials in a clearly labeled, compatible hazardous waste container.[\[19\]](#)[\[20\]](#) Do not mix with other waste streams, such as aqueous or chlorinated solvent waste.[\[21\]](#)[\[22\]](#)
- **Container Management:** Keep the waste container sealed when not in use.[\[11\]](#) Store it in a designated satellite accumulation area within the lab.[\[19\]](#)
- **Disposal Request:** Arrange for pickup and disposal through your institution's Environmental Health and Safety (EH&S) department.[\[20\]](#) **Diphyl®** waste is considered hazardous and must not be poured down the drain.[\[19\]](#)[\[23\]](#)

## Visualizations



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```
// Nodes start [label="Required Temperature Range?", fillcolor="#F1F3F4",
fontcolor="#202124"]; temp_low [label="Heating & Cooling?\n(-30°C to 330°C)",
fillcolor="#4285F4", fontcolor="#FFFFFF"]; temp_mid [label="Pressureless System?\n(0°C to
345°C)", fillcolor="#FBBC05", fontcolor="#202124"]; temp_high [label="High Temp
Liquid/Vapor?\n(up to 400°C)", fillcolor="#EA4335", fontcolor="#FFFFFF"];

// Invisible nodes for branching invis1 [shape=point, width=0];

// Edges start -> temp_low [label="< 0°C"]; start -> invis1 [dir=none]; start -> temp_high
[label="> 340°C"]; invis1 -> temp_mid [label="0°C to 340°C"];

// Products product_dt [label="Use Diphyl® DT", shape=ellipse, fillcolor="#34A853",
fontcolor="#FFFFFF"]; product_tht [label="Use Diphyl® THT", shape=ellipse,
fillcolor="#34A853", fontcolor="#FFFFFF"]; product_diphyl [label="Use Diphyl®",
shape=ellipse, fillcolor="#34A853", fontcolor="#FFFFFF"];

temp_low -> product_dt; temp_mid -> product_tht; temp_high -> product_diphyl; } .dot
Caption: A decision tree to aid in selecting the appropriate Diphyl® fluid.

// Nodes start [label="Incident Occurs\n(Spill or Exposure)", shape=Mdiamond,
fillcolor="#EA4335", fontcolor="#FFFFFF"];

spill [label="Spill", fillcolor="#FBBC05", fontcolor="#202124"]; exposure [label="Personal
Exposure", fillcolor="#FBBC05", fontcolor="#202124"];

spill_minor [label="Minor Spill", fillcolor="#4285F4", fontcolor="#FFFFFF"]; spill_major
[label="Major Spill", fillcolor="#4285F4", fontcolor="#FFFFFF"];

expo_skin [label="Skin Contact", fillcolor="#4285F4", fontcolor="#FFFFFF"]; expo_inhale
[label="Inhalation", fillcolor="#4285F4", fontcolor="#FFFFFF"];

action_contain [label="Contain with Spill Kit", shape=ellipse, fillcolor="#F1F3F4",
fontcolor="#202124"]; action_evacuate [label="Alert Others &\nEvacuate Area", shape=ellipse,
fillcolor="#F1F3F4", fontcolor="#202124"]; action_call [label="Call Emergency Services",
shape=ellipse, fillcolor="#F1F3F4", fontcolor="#202124"]; action_wash [label="Wash Area
with\nSoap & Water", shape=ellipse, fillcolor="#F1F3F4", fontcolor="#202124"];
action_fresh_air [label="Move to Fresh Air", shape=ellipse, fillcolor="#F1F3F4",
```



```
fontcolor="#202124"]; action_medical [label="Seek Medical Attention\n(Bring SDS)",  
shape=ellipse, fillcolor="#EA4335", fontcolor="#FFFFFF"];
```

```
// Edges start -> spill; start -> exposure;
```

```
spill -> spill_minor [label="Is it small & containable?"]; spill -> spill_major [label="No"];  
spill_minor -> action_contain [label="Yes"];
```

```
spill_major -> action_evacuate; action_evacuate -> action_call;
```

```
exposure -> expo_skin; exposure -> expo_inhale;
```

```
expo_skin -> action_wash; action_wash -> action_medical;
```

```
expo_inhale -> action_fresh_air; action_fresh_air -> action_medical; } .dot
```

Caption: A flowchart for emergency response to **Diphyl®** spills or personal exposure.

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